

An In-depth Technical Guide to 4-(Hexyloxy)benzaldehyde

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Compound of Interest

Compound Name: 4-(Hexyloxy)benzaldehyde

Cat. No.: B1346792

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-(Hexyloxy)benzaldehyde**, a versatile organic compound with applications ranging from materials science to pharmaceutical research. This document details its chemical identity, physicochemical properties, synthesis, and potential applications, with a focus on data relevant to drug development.

Chemical Identity and Properties

4-(Hexyloxy)benzaldehyde is an aromatic aldehyde characterized by a hexyl ether group at the para position of the benzaldehyde ring.

- CAS Number: 5736-94-7[1][2][3][4]
- IUPAC Name: **4-(Hexyloxy)benzaldehyde**[5]

Table 1: Chemical Identifiers and Properties

Property	Value	Reference
CAS Number	5736-94-7	[1][2][3][4]
IUPAC Name	4-(Hexyloxy)benzaldehyde	[5]
Synonyms	p-(Hexyloxy)benzaldehyde, 4-Hexoxybenzaldehyde	[3][4]
Molecular Formula	C ₁₃ H ₁₈ O ₂	[1][6]
Molecular Weight	206.28 g/mol	[1][6]
Appearance	Colorless to light yellow clear liquid	
Boiling Point	155 °C at 6 mmHg; 319.3 °C at 760 mmHg	[2]
Density	1.00 g/cm ³ (Specific Gravity at 20/20 °C)	
Refractive Index	1.5285 - 1.5325 (at 20 °C, 589 nm)	[5]
LogP	4.05	[4]
Solubility	Soluble in common organic solvents; low solubility in water is expected based on its structure and LogP value.	
Purity (Typical)	>98% (by GC)	[6]

Synthesis and Purification

The most common and straightforward synthesis of **4-(Hexyloxy)benzaldehyde** is via the Williamson ether synthesis. This method involves the reaction of 4-hydroxybenzaldehyde with a hexyl halide in the presence of a base.

Experimental Protocol: Synthesis

Reaction: Williamson Ether Synthesis

Materials:

- 4-Hydroxybenzaldehyde
- 1-Bromohexane (or 1-iodohexane)
- Potassium carbonate (K_2CO_3), anhydrous
- N,N-Dimethylformamide (DMF), anhydrous
- Diethyl ether or Ethyl acetate
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate ($MgSO_4$)

Procedure:

- Setup: To a dry round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 4-hydroxybenzaldehyde (1.0 eq) and anhydrous potassium carbonate (1.5 eq).
- Solvent and Reagent Addition: Add anhydrous DMF to the flask to dissolve the reactants. While stirring, add 1-bromohexane (1.1 eq) to the mixture.
- Reaction: Heat the reaction mixture to 80-100 °C and maintain for 3-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature and pour it into a separatory funnel containing water.
- Extraction: Extract the aqueous layer with diethyl ether or ethyl acetate (3 x volumes).
- Washing: Combine the organic layers and wash with water, followed by brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the

crude product.

Experimental Protocol: Purification

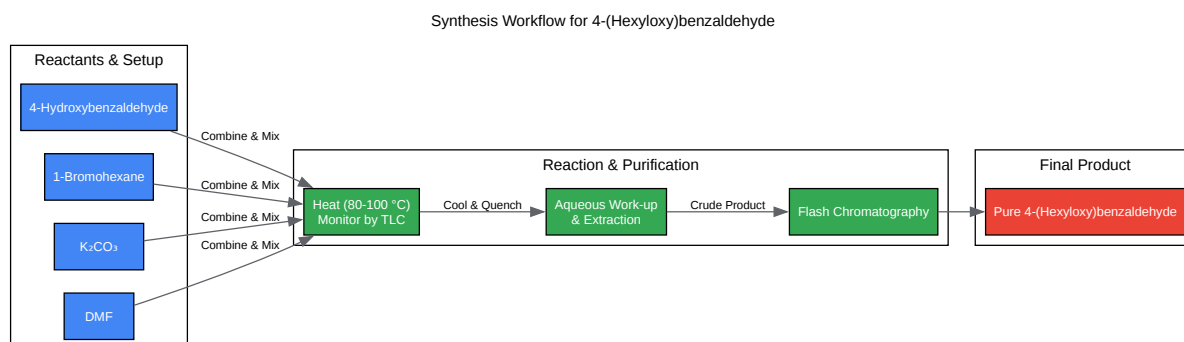
Method: Flash Column Chromatography

Materials:

- Crude **4-(Hexyloxy)benzaldehyde**
- Silica gel (230-400 mesh)
- Hexanes
- Ethyl acetate

Procedure:

- Column Packing: Prepare a silica gel column using a slurry of silica in hexanes.
- Loading: Dissolve the crude product in a minimal amount of dichloromethane or the eluent and load it onto the column.
- Elution: Elute the column with a gradient of ethyl acetate in hexanes (e.g., starting from 100% hexanes and gradually increasing the polarity with ethyl acetate).
- Fraction Collection: Collect fractions and analyze them by TLC.
- Concentration: Combine the fractions containing the pure product and remove the solvent under reduced pressure to obtain pure **4-(Hexyloxy)benzaldehyde** as a clear liquid.



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Caption: Synthesis workflow for **4-(Hexyloxy)benzaldehyde**.

Spectroscopic and Analytical Data

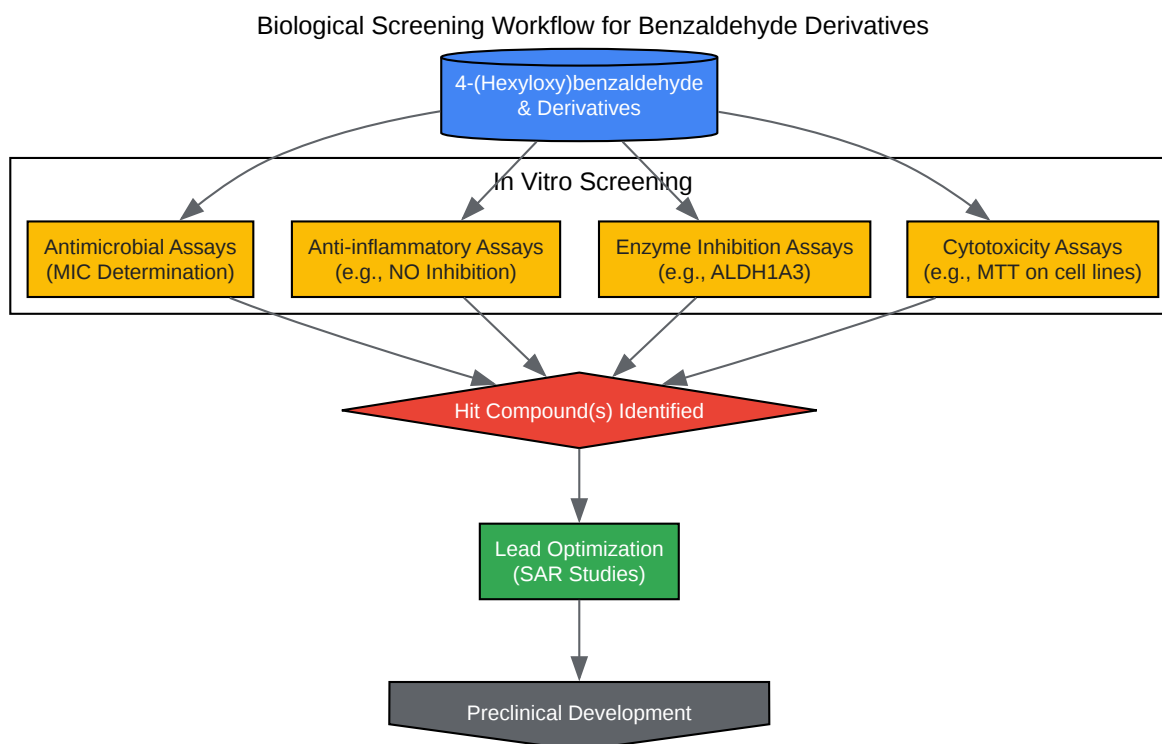
- Infrared (IR) Spectroscopy: The IR spectrum will show characteristic peaks for the aldehyde C-H stretch (~ 2720 and ~ 2820 cm^{-1}), a strong carbonyl (C=O) stretch around 1700 cm^{-1} , and C-O-C stretching for the ether linkage. The NIST WebBook has a reference gas-phase IR spectrum available[3].
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Expected signals include a singlet for the aldehydic proton (~ 9.9 ppm), aromatic protons in the 7-8 ppm region, a triplet for the $-\text{OCH}_2-$ group (~ 4.0 ppm), and signals for the aliphatic hexyl chain protons between 0.9 and 1.8 ppm.
 - ^{13}C NMR: The spectrum will show a signal for the aldehyde carbonyl carbon (~ 191 ppm), aromatic carbons (115-165 ppm), and aliphatic carbons of the hexyl ether chain.

- **Mass Spectrometry (MS):** The electron ionization mass spectrum will show the molecular ion peak (M^+) at m/z 206, along with characteristic fragmentation patterns.
- **High-Performance Liquid Chromatography (HPLC):** **4-(Hexyloxy)benzaldehyde** can be analyzed by reverse-phase HPLC with a C18 column, using a mobile phase of acetonitrile and water with an acid modifier like phosphoric or formic acid[4].

Applications in Research and Drug Development

While **4-(Hexyloxy)benzaldehyde** is used as a building block in the synthesis of liquid crystals, its structural motif is of significant interest to drug development professionals. Benzaldehyde and its derivatives have demonstrated a wide range of biological activities.

- **Antimicrobial and Antifungal Activity:** Benzaldehyde compounds are known for their antimicrobial and antifungal properties. The lipophilic hexyloxy tail of this molecule may enhance its ability to penetrate microbial cell membranes.
- **Anti-inflammatory and Antioxidant Effects:** The core phenolic aldehyde structure is associated with anti-inflammatory and antioxidant activities. Derivatives of 4-hydroxybenzaldehyde have been shown to suppress nitric oxide production and reduce reactive oxygen species in activated macrophages.
- **Precursor for Biologically Active Molecules:** As a versatile chemical intermediate, **4-(Hexyloxy)benzaldehyde** can be used to synthesize more complex molecules. The aldehyde group is readily converted into other functional groups, enabling its incorporation into diverse molecular scaffolds for drug discovery programs.
- **Aldehyde Dehydrogenase (ALDH) Inhibition:** Certain benzaldehyde derivatives have been investigated as inhibitors of aldehyde dehydrogenase (ALDH) enzymes, such as ALDH1A3, which are overexpressed in some cancers and are linked to poor prognosis. The benzyloxybenzaldehyde scaffold is considered a promising starting point for the development of selective ALDH1A3 inhibitors.
- **Drug Absorption Enhancement:** Benzaldehyde has been studied as a potential drug absorption promoter, capable of increasing the membrane permeability of drugs with low bioavailability by disturbing the integrity of the lipid bilayer.



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Caption: Workflow for evaluating the biological activity of benzaldehyde derivatives.

Safety and Handling

4-(Hexyloxy)benzaldehyde should be handled in accordance with good laboratory practices.

- Hazards: It is classified as a skin and serious eye irritant. It may also cause respiratory irritation.
- Precautions:
 - Handle in a well-ventilated area or under a chemical fume hood.
 - Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.

- Avoid breathing vapors or mist.
- Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. It may be sensitive to air and light, so storage under an inert atmosphere is recommended.
- First Aid:
 - Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.
 - Skin: Wash with plenty of soap and water. If skin irritation occurs, seek medical advice.
 - Inhalation: Move the person to fresh air. Call a poison center or doctor if you feel unwell.
 - Ingestion: Rinse mouth. Do NOT induce vomiting. Seek medical attention.

For detailed safety information, always consult the latest Safety Data Sheet (SDS) from the supplier.

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